

Application Notes: Diglyme-d14 in Electrochemical Studies

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Compound Focus: Diglyme-d14

CAS No.: 38086-00-9

Cat. No.: S881399

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Introduction to Diglyme-d14 in Electrochemistry

Diglyme (diethylene glycol dimethyl ether) is a versatile ether-based solvent highly valued in electrochemistry for its excellent solvating properties and ability to facilitate unique reaction pathways. [1] Its deuterated form, **Diglyme-d14** ($C_6D_{14}O_3$), is a stable isotopologue where all 14 hydrogen atoms are replaced with deuterium. [2] This labeling makes it an powerful tool for advanced analytical techniques, particularly in the study of battery systems and solvation structures, where understanding ion-solvent interactions at the molecular level is critical.

Key Physicochemical Properties

The properties of **Diglyme-d14** are central to its performance as a solvent in electrochemical applications. The table below summarizes its key characteristics:

Property	Value for Diglyme-d14	Value for Standard Diglyme (for reference)
CAS Number	38086-00-9 [2]	111-96-6 [3] [1]
Molecular Formula	$C_6D_{14}O_3$ [2]	$C_6H_{14}O_3$ [3]
Molecular Weight	148.26 g/mol [2]	134.17-134.18 g/mol [3] [1]
Boiling Point	162 °C [2]	159.8 °C [3]

Property	Value for Diglyme-d14	Value for Standard Diglyme (for reference)
Melting Point	-68 °C [2]	-64 °C [3]
Density	1.035 g/cm ³ [2]	~0.9 g/cm ³ [3]
Purity	≥97% atom D [2]	N/A
Appearance	Colorless Oily Matter [2]	N/A

The higher molecular weight and density of **Diglyme-d14** compared to its non-deuterated counterpart are due to the isotope effect, which can subtly influence reaction kinetics and thermodynamic equilibria in electrochemical systems.

Primary Electrochemical Applications and Protocols

Application 1: Investigating Solvation Structures in Metal-Ion Batteries

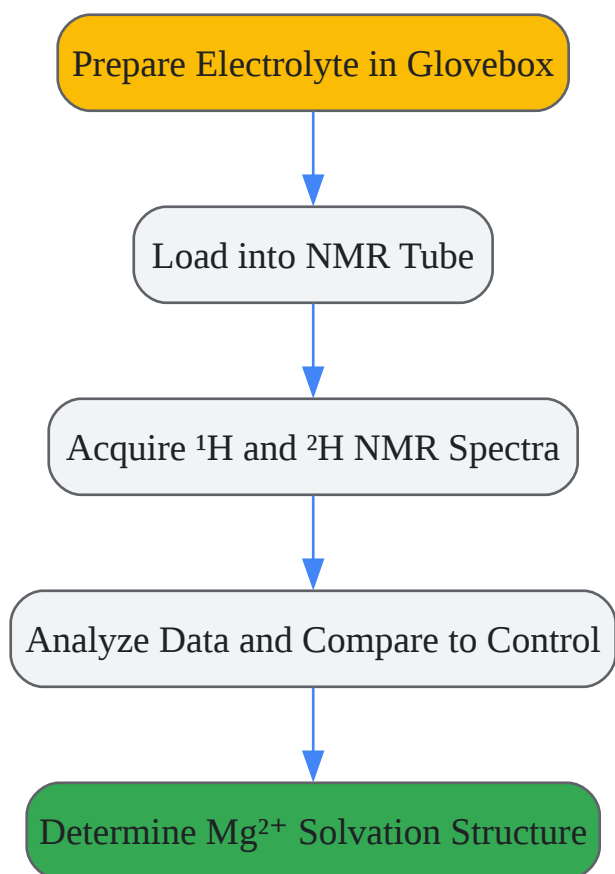
Background: The performance of rechargeable batteries based on magnesium (Mg), sodium (Na), or lithium (Li) is heavily dependent on the solvation structure of the metal ions in the electrolyte. Diglyme-based electrolytes are known to enable reversible metal deposition and intercalation. [4] [5] [6] **Diglyme-d14** is used in conjunction with spectroscopic techniques like NMR to elucidate these solvation structures without interference from proton signals.

Protocol: NMR Analysis of Mg²⁺ Solvation Shell in Diglyme-based Electrolytes

- 1. Electrolyte Preparation:** In an argon-filled glovebox, synthesize or obtain the desired magnesium salt, such as magnesium-fluorinated alkoxyaluminate Mg[Al(HFIP)₄]₂. [4] Prepare a solution of this salt in **Diglyme-d14** at a typical concentration of 0.1 M to 0.5 M. Ensure all materials are anhydrous and handling is done under inert atmosphere to prevent moisture contamination. [4]
- 2. NMR Sample Loading:** Transfer approximately 0.5 mL of the prepared electrolyte into a standard NMR tube. Seal the tube with a parafilm or a cap to maintain an inert atmosphere if necessary.
- 3. Data Acquisition:** Place the sample in an NMR spectrometer. Acquire ¹H-NMR and ²H-NMR spectra. The ¹H-NMR spectrum will show no signals, confirming the effective deuteration of the solvent. The ²H-NMR spectrum can provide information on the quadrupolar interaction, which is influenced by the ion-solvent coordination.

- **4. Data Interpretation:** Compare the results with a control sample of pure **Diglyme-d14**. Shifts or changes in the line shape of the ^2H -NMR signals in the electrolyte sample indicate coordination between the diglyme molecules and the Mg^{2+} ions. This confirms the formation of a stable solvation shell, which is crucial for facile ion transport and stable electrochemical cycling. [4]

The following diagram illustrates the experimental workflow for this protocol:



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Application 2: Enabling Graphite Intercalation in Sodium-Ion Batteries

Background: Standard carbonate-based electrolytes do not support the reversible intercalation of sodium ions into graphite, a common anode material. However, diglyme-based electrolytes promote the co-intercalation of Na^+ ions together with diglyme solvent molecules, forming stable ternary Graphite Intercalation Compounds (t-GICs), which makes graphite a viable anode for Na-ion batteries. [5] [6] **Diglyme-d14** can be used as an additive or the main solvent to study this co-intercalation mechanism.

Protocol: Electrochemical Formation and Analysis of Ternary GICs

- **1. Electrolyte and Cell Assembly:**

- **Electrolyte Formulation:** Prepare a 1.0 M solution of sodium hexafluorophosphate (NaPF₆) in a mixture of **Diglyme-d14** and standard diglyme (or another cyclic ether like THF). Research shows that even trace amounts of diglyme can act as a "promoter" for the co-intercalation of other solvents. [6]
- **Electrode Fabrication:** Use a graphite-based composite as the working electrode.
- **Cell Assembly:** Assemble a coin cell or Swagelok-type cell in an argon-filled glovebox, using the prepared electrolyte, the graphite working electrode, and sodium metal as both the counter and reference electrode.

- **2. Electrochemical Cycling and Analysis:**

- **Cycling:** Perform galvanostatic (constant current) charge-discharge cycling of the cell within a voltage range of 0.0 V to 1.1 V vs. Na⁺/Na. [5] The voltage profiles will show distinct plateaus corresponding to the staging phenomena during co-intercalation.
- **Operando/Ex-Situ Analysis:** To confirm the formation of the intercalation compound, use **Operando X-ray Diffraction (XRD)** during cycling. [6] The diffraction patterns will show shifts in the graphite (002) peak, indicating the expansion of the graphene layers due to solvent co-intercalation. **Ex-situ solid-state NMR (ss-NMR)** on cycled electrodes can also be employed, where the use of **Diglyme-d14** simplifies the spectrum by removing ¹H signals, allowing for clearer identification of the intercalated species.

Safety and Handling Information

Diglyme and its deuterated form require careful handling due to their hazardous profile.

- **Hazard Statements:** Classified as a Dangerous Good for transport. Standard diglyme carries the signal word "Danger" with hazard statements H226 (Flammable liquid and vapour) and H360 (May damage fertility or the unborn child). [3] [1]
- **Toxicological Data:** Animal studies have shown reproductive toxicity, including effects on spermatogenesis and fetal development, via oral and inhalation routes. [3]
- **Personal Protective Equipment (PPE):** When handling, use appropriate PPE including gloves, eyeshields, and faceshields. Conduct all work in a well-ventilated fume hood. [3]
- **Stability:** Stable but combustible. It is incompatible with strong oxidizing agents and may form explosive peroxides upon prolonged storage. [3]

References

1. | CAS 111-96-6 | SCBT - Santa Cruz Biotechnology Diglyme [scbt.com]
2. CAS 38086-00-9 Diglyme-[d14] [bocsci.com]
3. | CAS#:111-96-6 | Chemsrsc diglyme [chemsrc.com]
4. Remarkable electrochemical and ion-transport characteristics of... [pubs.rsc.org]
5. New Diglyme-based Gel Polymer Electrolytes for Na- ... [pmc.ncbi.nlm.nih.gov]
6. Diglyme as a Promoter for the Electrochemical Formation of ... [edoc.hu-berlin.de]

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